

# 4',5'-Dichlorofluorescein CAS number and molecular weight

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Compound of Interest

Compound Name: 4',5'-Dichlorofluorescein

Cat. No.: B147703

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# In-Depth Technical Guide to 4',5'-Dichlorofluorescein

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4',5'-Dichlorofluorescein**, a chlorinated derivative of the fluorescent dye fluorescein. The document details its chemical and physical properties, synthesis, and applications in scientific research, with a focus on providing practical information for its use in a laboratory setting.

## **Core Properties and Data**

**4',5'-Dichlorofluorescein** is a synthetic organic compound valued for its fluorescent properties, which are influenced by its chemical environment. Below is a summary of its key quantitative data.



Property	Value
CAS Number	2320-96-9
Molecular Formula	C20H10Cl2O5
Molecular Weight	401.20 g/mol
Appearance	Orange powder
Solubility	Insoluble in water and dilute acids. Soluble in ethanol and dilute alkali. Slightly soluble in glycerol.
Boiling Point	662.9 °C at 760 mmHg
Density	1.68 g/mL
Maximum Absorption	~513 nm
Maximum Emission	~532 nm

## Synthesis of 4',5'-Dichlorofluorescein

The synthesis of **4',5'-Dichlorofluorescein** is typically achieved through a Friedel-Crafts acylation reaction. This involves the condensation of resorcinol with 3-chlorophthalic anhydride in the presence of a dehydrating acid catalyst.

## **Experimental Protocol: Synthesis**

#### Materials:

- Resorcinol
- · 3-Chlorophthalic Anhydride
- Zinc chloride (ZnCl2) or methanesulfonic acid
- 1M Sodium Hydroxide (NaOH)
- 1M Hydrochloric Acid (HCl)





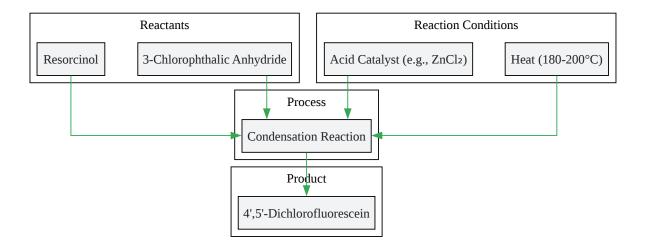


Ethanol

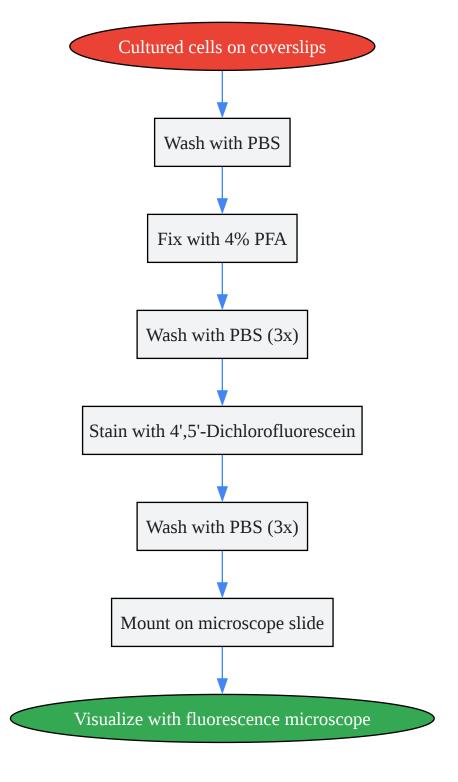
#### Procedure:

- Combine resorcinol (2 equivalents) and 3-chlorophthalic anhydride (1 equivalent) in a roundbottom flask.
- Add a catalytic amount of zinc chloride or a small volume of methanesulfonic acid.
- Heat the mixture to approximately 180-200°C with constant stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete (typically several hours), allow the mixture to cool.
- Dissolve the crude product in 1M NaOH.
- Filter the solution to remove any insoluble impurities.
- Acidify the filtrate with 1M HCl to precipitate the 4',5'-Dichlorofluorescein.
- Collect the precipitate by filtration and wash with water.
- Recrystallize the product from ethanol to obtain the purified 4',5'-Dichlorofluorescein.









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